

The Thermal Stability of 2,5-Furandicarboxylic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2,5-Furandicarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Furandicarboxylic acid (FDCA) is a bio-based platform chemical attracting significant attention as a renewable alternative to petroleum-derived terephthalic acid in the production of polyesters and other polymers.^[1] Its rigid furan ring structure imparts excellent thermal and mechanical properties to these materials.^[2] However, the inherent thermal stability of the FDCA monomer itself is a critical parameter that influences its polymerization processes and the performance of the resulting polymers. This technical guide provides an in-depth analysis of the thermal stability of FDCA, compiling key quantitative data, outlining experimental methodologies, and visualizing decomposition pathways to support researchers and professionals in the fields of materials science and drug development.

Thermal Properties of 2,5-Furandicarboxylic Acid

FDCA is a crystalline solid with a high melting point, which is indicative of strong intermolecular forces, likely including hydrogen bonding. The thermal behavior of FDCA is characterized by its melting point and its subsequent decomposition, which occurs at a very similar temperature.

Quantitative Thermal Data

The key thermal properties of **2,5-Furandicarboxylic acid** are summarized in the table below. The data indicates that FDCA has a high melting point, but its decomposition begins at a

temperature very close to or even below its melting point, a critical consideration for melt polymerization processes.

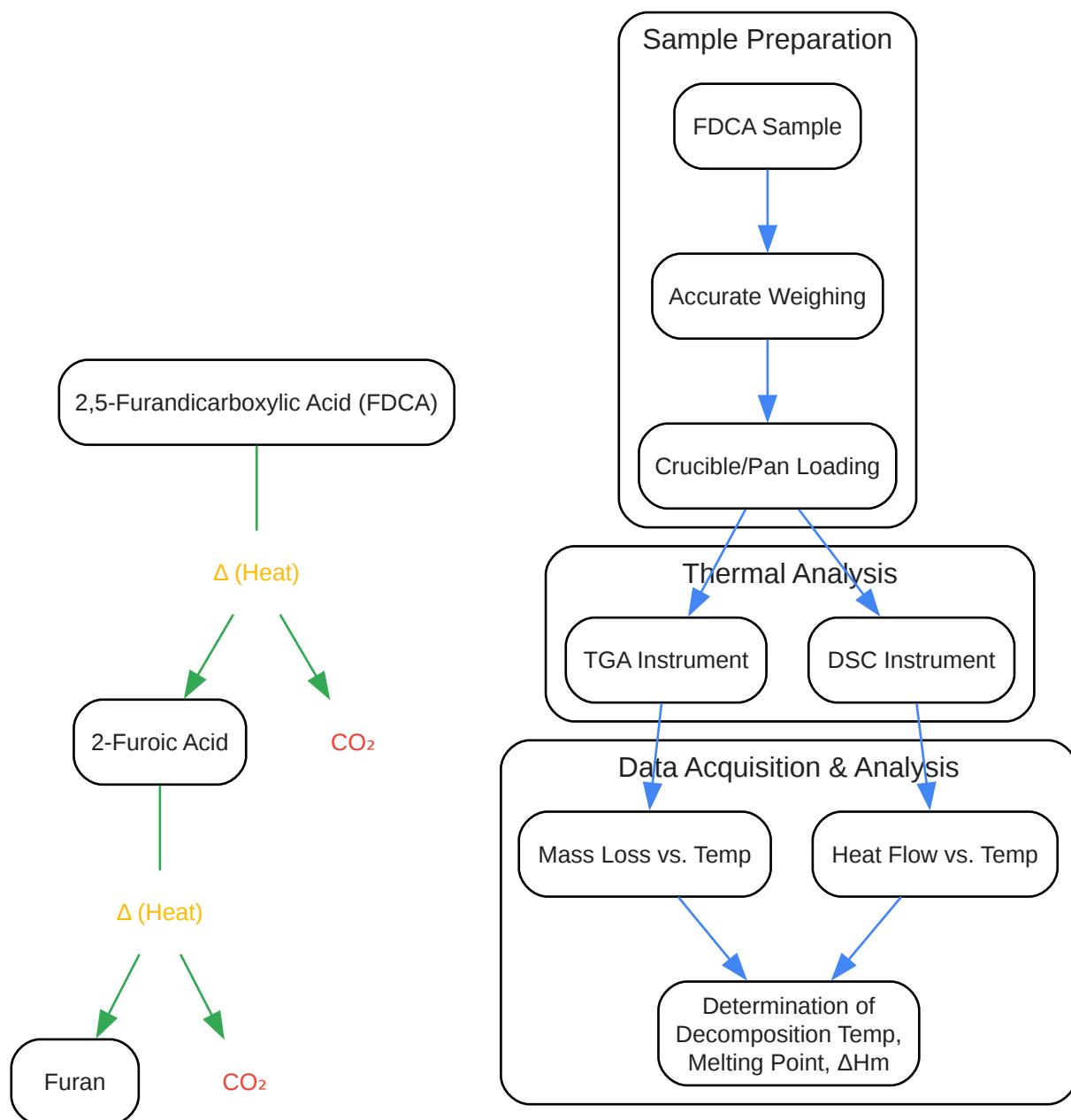
Property	Value	References
Melting Point	>300 °C	[3]
Melting Point	>310 °C (decomposes)	[4]
Melting Point	342 °C	[5][6][7]
Boiling Point	420 °C	[5]
Flash Point	207 °C	[5]
Decomposition Onset	Discoloration and decarboxylation reported above 200-220 °C	

Thermal Decomposition of 2,5-Furandicarboxylic Acid

The primary thermal decomposition pathway for **2,5-Furandicarboxylic acid** is decarboxylation. At elevated temperatures, FDCA loses one or both of its carboxylic acid groups as carbon dioxide (CO₂).

The initial decarboxylation step produces 2-furoic acid. Further heating can lead to the decarboxylation of 2-furoic acid to produce furan. This sequential decomposition has important implications for polymerization, as the loss of carboxylic acid functionality prevents the formation of high molecular weight polymers and can lead to discoloration of the final product.

The proposed thermal decomposition pathway of FDCA is illustrated in the diagram below.

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